

Proper Disposal Procedures and Safety Information for SRT 1460

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SRT 1460

Cat. No.: B1681105

[Get Quote](#)

This document provides essential safety and logistical information for the handling and disposal of **SRT 1460**, a compound investigated for its role as a potential activator of Sirtuin 1 (SIRT1). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

I. Safety and Handling

SRT 1460 should be handled with care, following standard laboratory safety protocols. Based on available safety data, **SRT 1460** is associated with the following hazards^[1]:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Personal Protective Equipment (PPE): When handling **SRT 1460**, appropriate PPE should be worn, including:

- Safety glasses or goggles
- Lab coat

- Gloves

Storage: **SRT 1460** should be stored at 2-8°C^[1].

II. Proper Disposal Procedures

As a chemical with identified hazards, **SRT 1460** and its containers must be disposed of as hazardous waste. Do not dispose of **SRT 1460** down the drain or in regular trash.

Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect waste **SRT 1460**, including any contaminated materials (e.g., pipette tips, gloves, absorbent paper), in a designated and clearly labeled hazardous waste container.
 - The container must be made of a material compatible with the chemical and have a secure lid to prevent leaks.
- Labeling:
 - Label the hazardous waste container with "Hazardous Waste," the full chemical name ("**SRT 1460**"), and a clear description of the contents (e.g., "Solid **SRT 1460**," "**SRT 1460** in DMSO solution").
 - Indicate the associated hazards (e.g., "Harmful," "Irritant").
- Storage of Waste:
 - Store the hazardous waste container in a designated, secure area, away from incompatible materials.
 - Ensure the storage area is well-ventilated.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.

- Follow all institutional and local regulations for hazardous waste disposal.
- Decontamination of Empty Containers:
 - Thoroughly rinse empty **SRT 1460** containers with a suitable solvent (e.g., ethanol or acetone) three times.
 - Collect the rinsate as hazardous waste.
 - Once decontaminated, the container can be disposed of as non-hazardous waste, or as directed by your institution's EHS office. Deface the original label before disposal.

III. Quantitative Data

The following table summarizes the key quantitative data for **SRT 1460**.

Property	Value	Source
Molecular Formula	C ₂₆ H ₂₉ N ₅ O ₄ S	[2]
Molecular Weight	507.60 g/mol	[2]
CAS Number	925432-73-1	[2]
Appearance	White to yellow solid	[1]
Purity	≥95% - 99.33%	[1][3]
Storage Temperature	2-8°C	[1]
Solubility	DMSO: ≥ 10 mg/mL	[4]
EC _{1.5} for SIRT1	2.9 μM	[4]

IV. Experimental Protocols

In Vitro SIRT1 Activation Assay (Controversial)

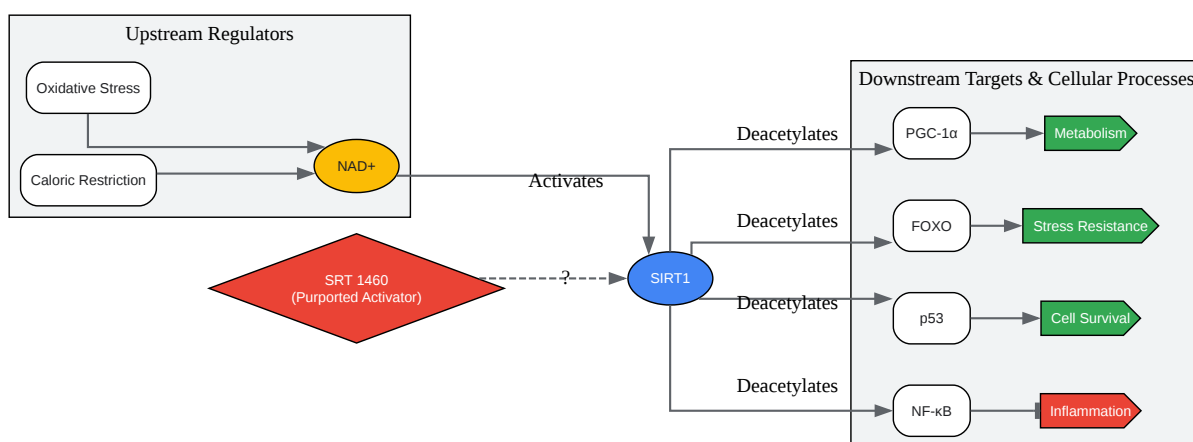
It is important to note that the direct activation of SIRT1 by **SRT 1460** is a subject of debate in the scientific community. Some studies suggest that the observed activation is an artifact of the experimental setup, specifically the use of a fluorophore-tagged substrate[5][6].

- Objective: To assess the in vitro effect of **SRT 1460** on SIRT1 deacetylase activity.
- Materials:
 - Recombinant human SIRT1 enzyme
 - Fluorogenic peptide substrate (e.g., a p53-derived peptide with a C-terminal aminomethylcoumarin (AMC) group)
 - **SRT 1460**
 - Assay buffer (e.g., 50 mM Tris-HCl, pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl₂)
 - NAD⁺
 - Developer solution (e.g., containing trypsin)
- Procedure:
 - Prepare a reaction mixture containing the assay buffer, NAD⁺, and the fluorogenic peptide substrate.
 - Add **SRT 1460** at various concentrations to the reaction mixture.
 - Initiate the reaction by adding the SIRT1 enzyme.
 - Incubate the reaction at 37°C for a specified time (e.g., 1 hour).
 - Stop the reaction and add the developer solution.
 - Measure the fluorescence at the appropriate excitation and emission wavelengths (e.g., 360 nm excitation and 460 nm emission for AMC).
 - Calculate the percentage of SIRT1 activation relative to a vehicle control.

V. Signaling Pathway and Experimental Workflow Diagrams

SIRT1 Signaling Pathway

SIRT1 is a key regulator of various cellular processes, including metabolism, stress resistance, and cell survival. It functions by deacetylating a wide range of protein targets, including histones and transcription factors.

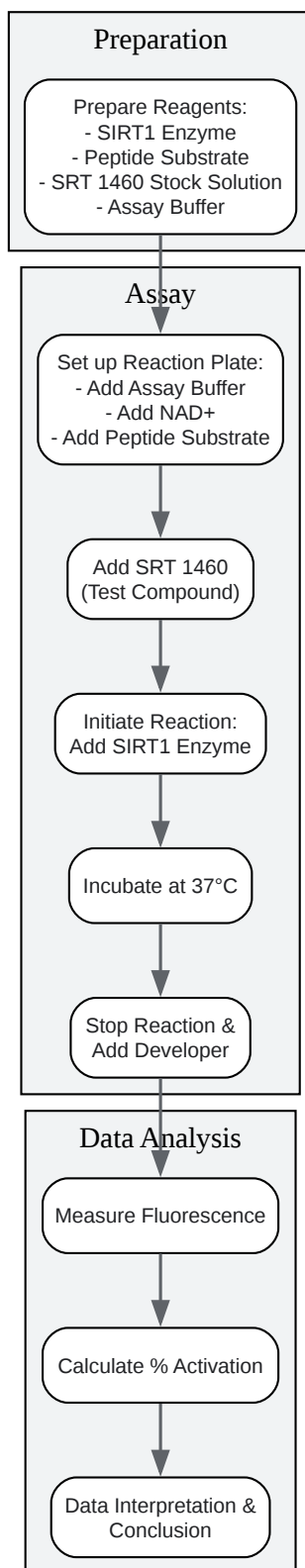


[Click to download full resolution via product page](#)

Caption: Proposed SIRT1 signaling pathway and its downstream effects.

Experimental Workflow for Investigating **SRT 1460**'s Effect on SIRT1 Activity

The following diagram outlines a typical workflow for studying the impact of **SRT 1460** on SIRT1 activity in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for in vitro SIRT1 activity assay.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SRT 1460 | 925432-73-1 [sigmaaldrich.com]
- 2. scbt.com [scbt.com]
- 3. selleckchem.com [selleckchem.com]
- 4. abmole.com [abmole.com]
- 5. SRT1720, SRT2183, SRT1460, and Resveratrol Are Not Direct Activators of SIRT1 - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Proper Disposal Procedures and Safety Information for SRT 1460]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681105#srt-1460-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com